

An In-depth Technical Guide to the Safety of Tris(trimethylsilyl) phosphate

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Compound of Interest

Compound Name: *Tris(trimethylsilyl) phosphate*

Cat. No.: *B1206849*

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For Researchers, Scientists, and Drug Development Professionals

Tris(trimethylsilyl) phosphate (TMSP), a versatile organosilicon compound, sees significant application in various fields, including as a film-forming additive in high-voltage lithium-ion batteries and as a reagent in organic synthesis.^{[1][2]} A thorough understanding of its safety profile is paramount for professionals handling this substance. This guide provides a comprehensive overview of the safety data sheet (SDS) information for **Tris(trimethylsilyl) phosphate**, presenting key data in an accessible format for researchers and laboratory personnel.

Physicochemical Properties

Tris(trimethylsilyl) phosphate is a colorless, clear liquid.^{[2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C9H27O4PSi3	[3][4]
Molecular Weight	314.54 g/mol	[3][5]
CAS Number	10497-05-9	[4][6]
EC Number	234-028-1	[4][6]
Appearance	Colorless, clear liquid	[3][7]
Density	0.945 - 0.953 g/mL at 25 °C	[3]
Melting Point	3-4 °C	[1]
Boiling Point	228-229 °C at 720 mmHg	[1]
Flash Point	13 °C - 24 °C (closed cup)	[3]
Refractive Index	n20/D 1.409	[1]

Hazard Identification and Classification

Tris(trimethylsilyl) phosphate is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapour / H226: Flammable liquid and vapour
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Sources:[4][5][7][8]

GHS Label Elements:

- Pictograms:
 - GHS02: Flame
 - GHS07: Exclamation mark
- Signal Word: Danger or Warning[6][7][8]

Toxicological Information

The primary routes of exposure are inhalation, skin contact, and eye contact. Symptoms of exposure may include irritation to the respiratory tract, skin, and eyes.[9]

Toxicity Data	Value	Species	Source
Acute Toxicity (Oral)	LD50: 3440 mg/kg	Rat	[8][9]

Experimental Protocols

The provided Safety Data Sheets summarize toxicological endpoints but do not contain detailed experimental protocols. The LD50 value is a standardized measure of acute toxicity, and the protocol would have followed established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Safety and Handling

Proper handling and storage are crucial to minimize risks associated with **Tris(trimethylsilyl) phosphate**.

Exposure Controls and Personal Protection

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [6] Safety showers and eyewash stations should be readily available.[9]

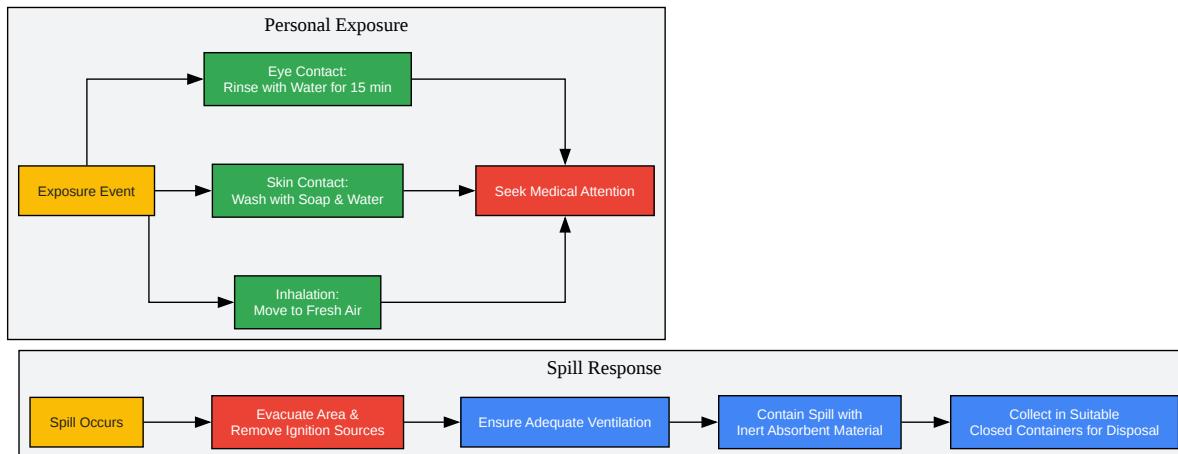
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[5][9]
 - Skin Protection: Wear compatible chemical-resistant gloves (e.g., neoprene or nitrile rubber) and protective clothing.[5][9]
 - Respiratory Protection: If inhalation of vapors is likely, use a NIOSH-approved respirator with an appropriate cartridge.[9]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[8] Avoid breathing vapors or mist.[6] Keep away from heat, sparks, open flames, and other ignition sources.[6] Take measures to prevent the buildup of electrostatic charge.[7]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[3][6] The substance is moisture-sensitive and should be stored under an inert gas.[6]

Emergency Procedures

A clear and logical workflow is essential in the event of an emergency involving **Tris(trimethylsilyl) phosphate**.



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Caption: Emergency response workflow for **Tris(trimethylsilyl) phosphate** incidents.

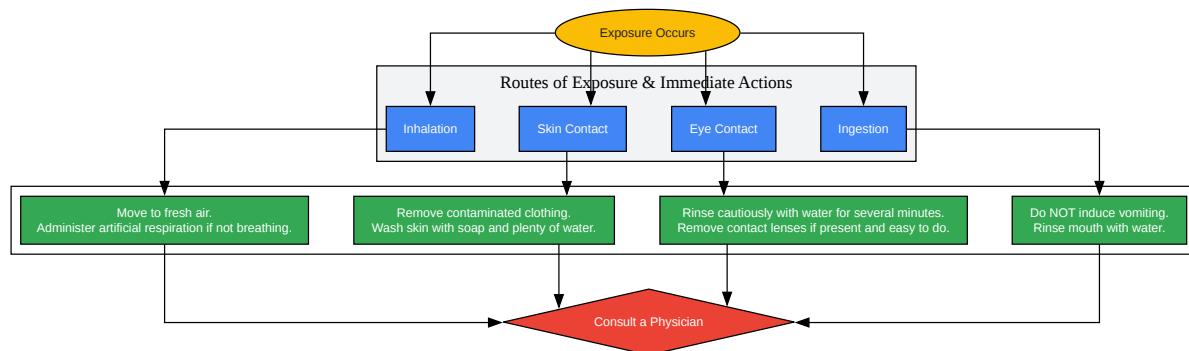
Fire-Fighting Measures

- Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[9\]](#)[\[10\]](#)
- Unsuitable Extinguishing Media:** Do not use a direct water jet, as it may scatter and spread the fire.[\[6\]](#)[\[10\]](#)
- Specific Hazards:** The substance is highly flammable. Vapors may form explosive mixtures with air.[\[6\]](#) Hazardous decomposition products include phosphorus oxides, carbon oxides, and silicon dioxide.[\[8\]](#)

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

First-Aid Measures

The following diagram illustrates the recommended first-aid procedures following exposure.



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Caption: First-aid procedures for exposure to **Tris(trimethylsilyl) phosphate**.

Disposal Considerations

Dispose of **Tris(trimethylsilyl) phosphate** and its containers in accordance with local, state, and federal regulations.[11] Do not allow the product to enter drains or waterways.[8] It may be possible to incinerate the material in a chemical incinerator equipped with an afterburner and scrubber.[5]

This guide is intended to provide a comprehensive overview of the safety information for **Tris(trimethylsilyl) phosphate**. It is not a substitute for the official Safety Data Sheet provided by the supplier. Always consult the most current SDS for the material before handling.

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